

Pipemidic acid bacterial susceptibility spectrum

Gram-negative Gram-positive

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Compound Focus: Pipemidic Acid

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Mechanism of Action and Bacterial Susceptibility

Pipemidic acid exerts its **bactericidal** effect by inhibiting bacterial DNA synthesis [1] [2]. It primarily targets two essential bacterial enzymes: **DNA gyrase (topoisomerase II)** and **topoisomerase IV** [2] [3]. By binding to the A subunit of DNA gyrase, it inhibits the introduction of negative supercoils into DNA, a process necessary for DNA replication and transcription. Inhibition of topoisomerase IV disrupts the separation of interlinked daughter chromosomes after bacterial DNA replication [2] [3]. This dual action halts cell division and leads to bacterial cell death.

The antibacterial spectrum of **pipemidic acid** is **principally effective against Gram-negative organisms** [1]. The table below summarizes its in vitro susceptibility profile against common bacterial pathogens based on historical and research data.

Bacterial Organism	Susceptibility Level	Key Context & Comparative Data
Gram-Negative Bacteria		
<i>Escherichia coli</i>	Highly Susceptible [1] [4]	One of the most sensitive organisms; MIC for reference strain (<i>E. coli</i> ATCC 25922) can be as low as 0.98-3.91 µg/ml for modern derivatives [2].

Bacterial Organism	Susceptibility Level	Key Context & Comparative Data
<i>Proteus</i> spp. (incl. <i>P. mirabilis</i>)	Highly Susceptible [1] [4]	<i>P. mirabilis</i> ATCC 12453 highly sensitive to modern derivatives (MIC 0.98-7.81 µg/ml) [2].
<i>Morganella morganii</i>	Highly Susceptible [4]	
<i>Citrobacter</i> spp.	Highly Susceptible [4]	
<i>Klebsiella</i> spp.	Variable / Less Frequent Susceptibility [4]	30-70% of strains susceptible [4].
<i>Enterobacter</i> spp.	Variable / Less Frequent Susceptibility [4]	30-70% of strains susceptible [4].
<i>Serratia</i> spp.	Variable / Less Frequent Susceptibility [4]	30-70% of strains susceptible [4].
<i>Pseudomonas aeruginosa</i>	Moderately Susceptible [1] [4]	61.4% susceptibility to norfloxacin vs. 22.2% to ofloxacin in one study; pipemidic acid has weak activity [4] [5]. Over 95% resistant to nalidixic acid [4].
Other non-fermenting Gram-negative bacilli	Often Resistant [4]	Over 50% resistant to norfloxacin and ofloxacin [4].
Gram-Positive Bacteria		
<i>Staphylococcus aureus</i>	Weakly Active / Less Susceptible [5] [4]	Staphylococci are 2-3 times less frequently susceptible to pipemidic acid than to newer quinolones like norfloxacin and ofloxacin [4].
<i>Staphylococcus epidermidis</i>	Weakly Active / Less Susceptible [4]	2-3 times less frequently susceptible than newer quinolones [4].

Bacterial Organism	Susceptibility Level	Key Context & Comparative Data
<i>Streptococcus pneumoniae</i>	Not explicitly covered in search results	

This workflow illustrates the drug's mechanism and subsequent bacterial resistance development:

Experimental Susceptibility Protocols

For researchers, the key methodologies used to determine the susceptibility data in the search results are summarized below.

- **Broth Microdilution Method:** This is a standard quantitative method for determining the **Minimum Inhibitory Concentration (MIC)** [2]. The procedure involves preparing two-fold serial dilutions of the antibacterial agent in a broth medium in a microtiter plate. Each well is inoculated with a standardized bacterial suspension (e.g., 5×10^5 CFU/mL). The plate is incubated, and the MIC is recorded as the lowest concentration of the drug that completely inhibits visible growth of the organism [2]. This method was used to obtain precise MIC values for **pipemidic acid** derivatives against reference strains.
- **Disk Diffusion Method:** This is a qualitative or semi-quantitative method used for antimicrobial susceptibility testing [6] [4]. A paper disk impregnated with a specific concentration of **pipemidic acid** is placed on an agar plate that has been inoculated with a test bacterium. After incubation, the diameter of the zone of inhibition around the disk is measured. The size of the zone is correlated with the susceptibility of the bacterium to the drug, categorized as susceptible, intermediate, or resistant based on established interpretive criteria [4]. This method was used in clinical studies to profile susceptibility percentages of numerous bacterial isolates.

Pharmacokinetics and Clinical Role

Pipemidic acid has pharmacokinetic properties that make it particularly suited for treating urinary tract infections (UTIs) [1] [3]. After oral administration, it is well absorbed and excreted largely unchanged through the kidneys, resulting in high concentrations in the urine [1]. The typical adult dosage is **400 mg twice daily** [1]. While it was an important step in quinolone development, its clinical use has been largely superseded by newer fluoroquinolones (e.g., ciprofloxacin, ofloxacin) which have broader spectra, improved potency against Gram-positive bacteria, and better systemic pharmacokinetics [7] [5] [3].

Key Takeaways for Researchers

- **Primary Utility:** **Pipemidic acid** is a classic, narrow-spectrum quinolone with reliable activity against common Gram-negative uropathogens like *E. coli* and *Proteus* spp.
- **Key Limitation:** Its weak activity against Gram-positive bacteria and variable activity against non-fermenters like *P. aeruginosa* and *Klebsiella* are significant constraints.
- **Research Context:** Much contemporary research focuses on developing **pipemidic acid** derivatives or hybrids to overcome its limitations and combat antibiotic resistance [2].

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